

Application Notes and Protocols for MJ04, a Selective JAK3 Inhibitor

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Compound of Interest

Compound Name: MJ04

Cat. No.: B12370742

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Introduction

MJ04 is a potent and highly selective inhibitor of Janus Kinase 3 (JAK3), a critical enzyme in the JAK-STAT signaling pathway.[1][2][3] This pathway is integral to cytokine signaling, playing a key role in immunity, cell proliferation, differentiation, and apoptosis.[2] Dysregulation of the JAK-STAT pathway is implicated in various diseases, including autoimmune disorders and cancer. **MJ04**'s high selectivity for JAK3 over other JAK isoforms suggests its potential as a therapeutic agent with a favorable safety profile by minimizing off-target effects.[2][4] These application notes provide detailed protocols for the preparation of **MJ04** stock solutions and summarize its key characteristics to facilitate its use in research and drug development.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **MJ04** is provided in the table below. This information is essential for accurate stock solution preparation and experimental design.

| Property | Value | Reference |
|-------------------|---|---|
| CAS Number | 2099014-23-8 | [1] [3] [5] |
| Molecular Formula | C ₂₀ H ₁₆ FN ₅ | |
| Molecular Weight | 345.38 g/mol | |
| Appearance | Solid Powder | [3] |

Data Presentation: Inhibitory Activity of MJ04

MJ04 demonstrates high potency and selectivity for JAK3. The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of **MJ04** against various kinases, highlighting its selectivity profile.

| Kinase Target | IC ₅₀ (nM) | ATP Concentration | Reference |
|---------------|-----------------------|---------------------|---|
| JAK3 | 2.03 | 2.5 µM (Km) | [2] [3] [4] |
| JAK3 | 28.48 | 1 mM | |
| JAK1 | 192.64 | [5] | [5] |
| JAK2 | 255.88 | [5] | |
| GSK-3β | 1843 | [5] | |
| EGFR | 3267 | [5] | |
| PI3Ky | 3667 | [5] | |

Experimental Protocols

Protocol 1: Preparation of a 10 mM MJ04 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **MJ04** in dimethyl sulfoxide (DMSO). It is crucial to use high-purity reagents and sterile techniques to ensure the quality and stability of the stock solution.

Materials:

- **MJ04** powder (CAS: 2099014-23-8)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Calculate the required mass of **MJ04**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass of **MJ04** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 345.38 \text{ g/mol} = 3.4538 \text{ mg}$
- Weighing **MJ04**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out approximately 3.45 mg of **MJ04** powder into the tared tube. Record the exact weight.
- Dissolving **MJ04** in DMSO:
 - Based on the actual weight of **MJ04**, calculate the precise volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (mL)} = [\text{Mass (mg)} / 345.38 \text{ (g/mol)}] / 10 \text{ (mmol/L)}$
 - Using a calibrated pipette with a sterile filter tip, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **MJ04** powder.

- Ensuring Complete Dissolution:
 - Cap the tube securely and vortex the solution at room temperature for 1-2 minutes until the **MJ04** powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles. If necessary, gentle warming in a 37°C water bath for a few minutes can aid dissolution.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the 10 mM **MJ04** stock solution into smaller, single-use volumes in sterile cryovials to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term storage. When stored at -80°C, the solution is stable for up to 6 months. For storage at -20°C, it is recommended to use within 1 month.

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol outlines the dilution of the 10 mM **MJ04** DMSO stock solution to prepare working solutions for cell-based assays.

Materials:

- 10 mM **MJ04** stock solution in DMSO
- Sterile cell culture medium or phosphate-buffered saline (PBS)
- Sterile microcentrifuge tubes
- Pipettes and sterile filter tips

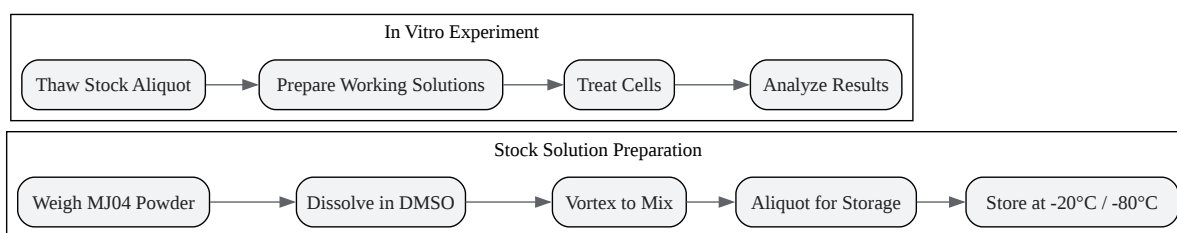
Procedure:

- Thawing the Stock Solution:
 - Thaw a single aliquot of the 10 mM **MJ04** stock solution at room temperature.

- Serial Dilution:
 - Perform serial dilutions of the 10 mM stock solution in sterile cell culture medium or PBS to achieve the desired final concentrations for your experiment.
 - Important: To avoid precipitation of the compound, it is recommended to perform dilutions in a stepwise manner.
 - Ensure that the final concentration of DMSO in the cell culture medium is kept low, typically below 0.5%, to minimize solvent-induced toxicity. A vehicle control (medium with the same final concentration of DMSO) should be included in all experiments.

Visualizations

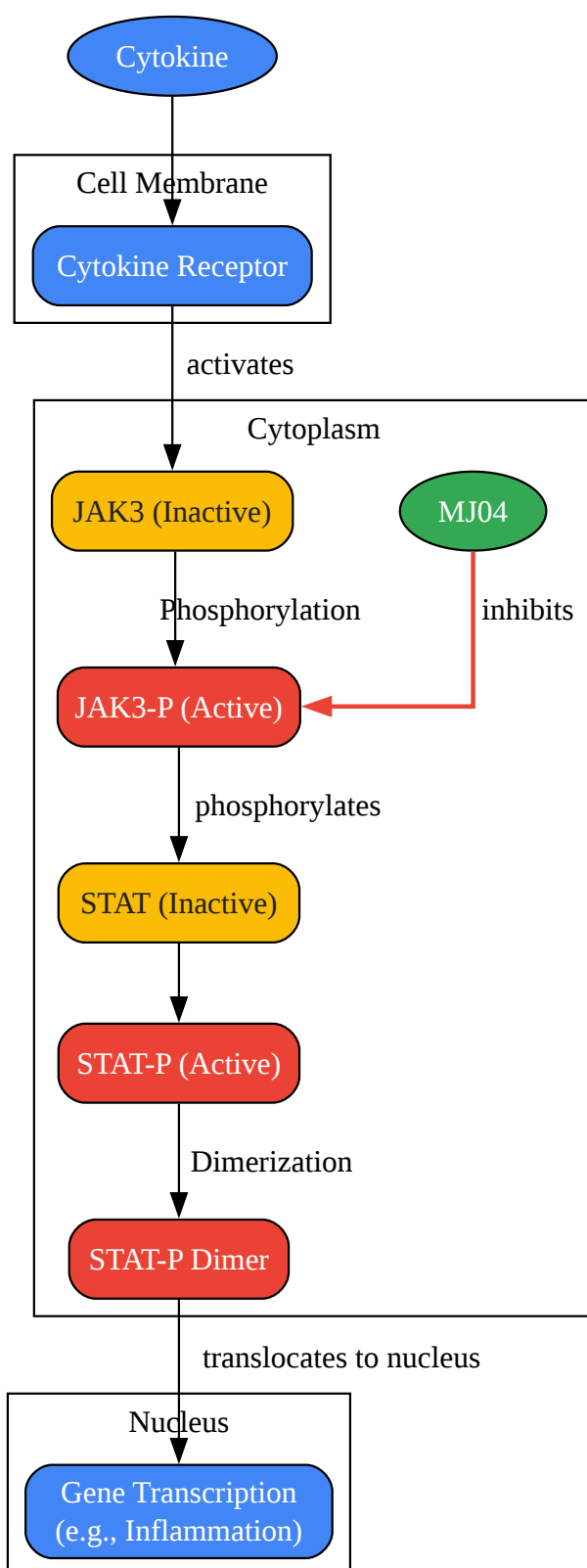
MJ04 Experimental Workflow



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Caption: Experimental workflow for preparing and using **MJ04**.

MJ04 Inhibition of the JAK3-STAT Signaling Pathway



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Caption: **MJ04** inhibits the JAK3-STAT signaling pathway.

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